

Essential Safety and Operational Guide for Handling (E/Z)-CCR-11

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Compound of Interest

Compound Name: (E/Z)-CCR-11

Cat. No.: B606544

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **(E/Z)-CCR-11**. Adherence to these guidelines is essential for ensuring personal safety and proper disposal of hazardous materials.

Chemical Hazard Summary

(E/Z)-CCR-11 is a chemical compound that requires careful handling due to its potential health and environmental risks. The Safety Data Sheet (SDS) indicates the following hazards^[1]:

- Acute Oral Toxicity: Harmful if swallowed.
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure. The following table summarizes the required PPE for handling **(E/Z)-CCR-11**.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles with Side-Shields	Must be worn at all times in the laboratory to protect against splashes and airborne particles. A face shield should be worn over goggles when there is a significant risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves are recommended for incidental contact and splash protection. For prolonged contact or immersion, consider heavier-duty gloves and consult the glove manufacturer's resistance chart. Always inspect gloves for tears or punctures before use and change them immediately if contaminated.
Body Protection	Laboratory Coat	A buttoned, long-sleeved lab coat made of a suitable material (e.g., cotton or a flame-resistant blend) must be worn to protect skin and clothing.
Respiratory Protection	NIOSH-Approved Respirator	When handling the powdered form of (E/Z)-CCR-11 or when there is a potential for aerosol generation, a NIOSH-approved respirator with a particulate filter (e.g., N95, P100) is required. Ensure proper fit testing and training before use.

Footwear

Closed-Toe Shoes

Sturdy, closed-toe shoes are mandatory to protect against spills and falling objects.

Experimental Protocols: Safe Handling and Operational Plan

Following a systematic workflow is critical for minimizing exposure and preventing contamination.

1. Preparation:

- Before handling **(E/Z)-CCR-11**, ensure that the designated work area, typically a chemical fume hood, is clean and uncluttered.
- Verify that all necessary PPE is available and in good condition.
- Locate the nearest safety shower and eyewash station.
- Prepare all necessary equipment and reagents to minimize movement and potential for spills.

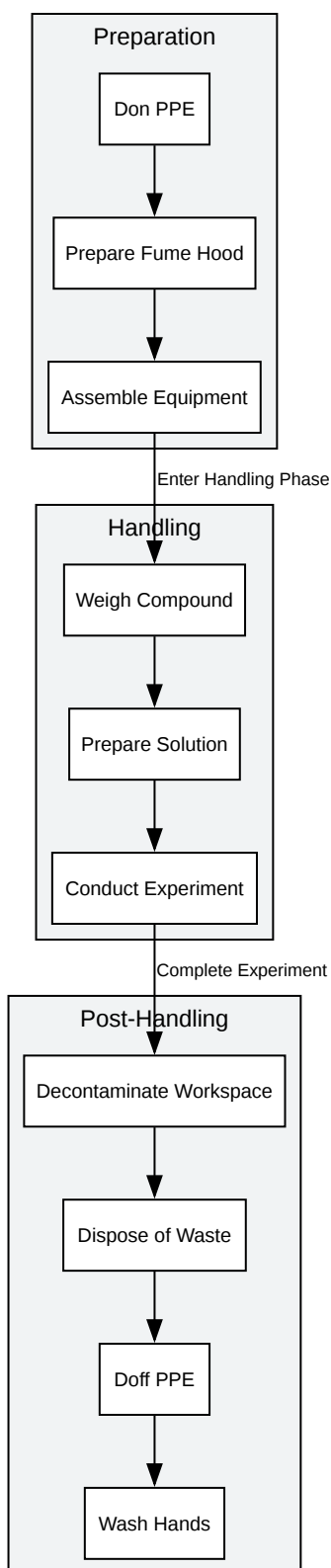
2. Handling:

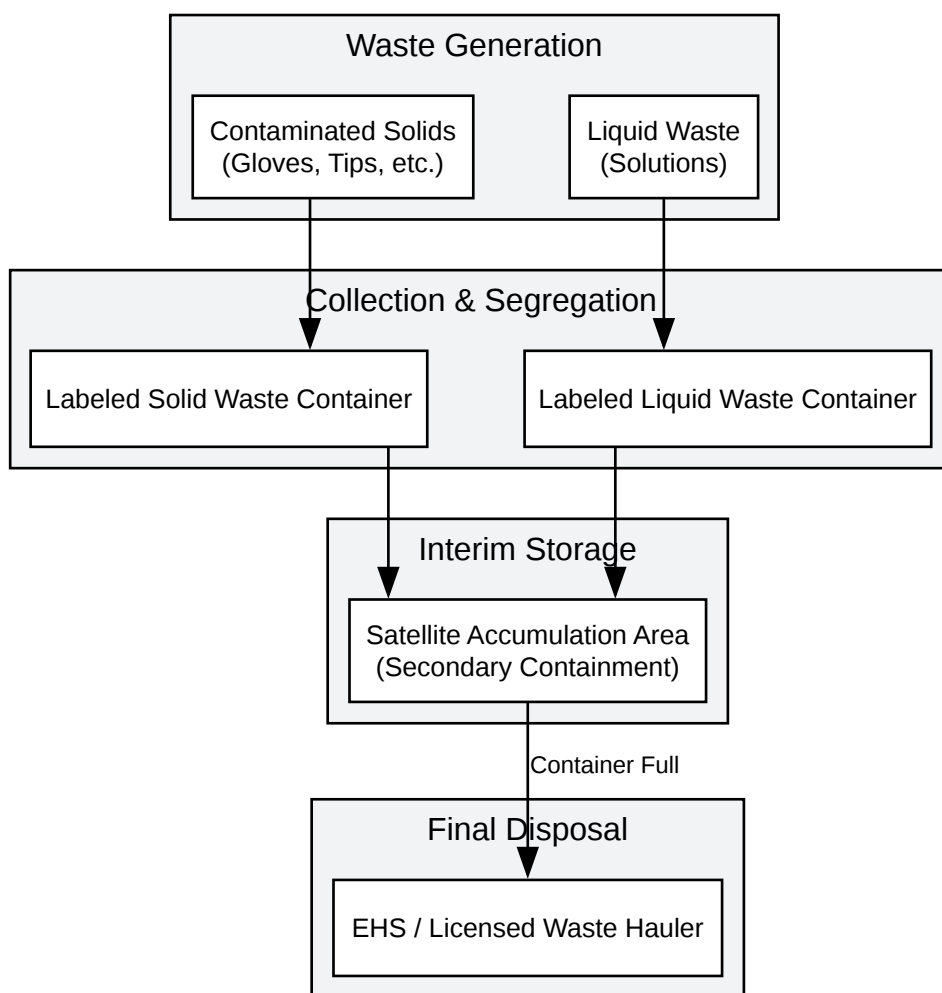
- Conduct all manipulations of powdered **(E/Z)-CCR-11** within a certified chemical fume hood to control airborne particles.
- When weighing the compound, use a balance inside the fume hood or in an enclosure with appropriate ventilation.
- If creating solutions, add the solvent to the solid slowly to avoid splashing.
- Keep all containers with **(E/Z)-CCR-11** tightly sealed when not in use.

3. Post-Handling:

- Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Remove PPE in the correct order to avoid cross-contamination: gloves first, followed by lab coat and then eye protection.
- Wash hands thoroughly with soap and water after removing PPE.

Diagram of the Safe Handling Workflow





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References

- 1. How to Safely Dispose of Laboratory Waste? | Stericycle UK [stericycle.co.uk]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling (E/Z)-CCR-11]. BenchChem, [2025]. [Online PDF]. Available at:

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